

A Comparative Analysis of 2-Butylnaphthalene and Other Alkylated Naphthalenes

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Compound of Interest

Compound Name: 2-Butylnaphthalene

Cat. No.: B071981

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This guide provides a comparative overview of **2-Butylnaphthalene** and other alkylated naphthalenes, focusing on their physicochemical properties, biological activities, and toxicological profiles. The information is intended for researchers, scientists, and professionals in drug development. While specific biological data for **2-Butylnaphthalene** is limited in publicly available literature, this guide draws comparisons from structurally related compounds like naphthalene and methylnaphthalenes to provide a comprehensive perspective.

Physicochemical and Performance Characteristics

Alkylated naphthalenes (ANs) are a class of synthetic compounds produced by the alkylation of naphthalene.^[1] These compounds are noted for their exceptional thermal and oxidative stability, low volatility, and good solubility in various solvents.^{[2][3]} The properties of ANs can be customized by altering the length and branching of the alkyl chains, as well as the number of alkyl groups attached to the naphthalene ring.^{[4][5][6]} This versatility makes them suitable for a wide range of applications, particularly as high-performance lubricants.^[2]

Table 1: Comparison of Physicochemical Properties

Property	2-Butyl-naphthalene	2-Butoxy-naphthalene	Naphthalene	1-Methylnaphthalene	2-Methylnaphthalene	General Alkylated Naphthalenes
CAS Number	1134-62-9[7]	10484-56-7[8][9]	91-20-3[10]	90-12-0	91-57-6	Varies
Molecular Formula	C ₁₄ H ₁₆ [7]	C ₁₄ H ₁₆ O[8][9]	C ₁₀ H ₈	C ₁₁ H ₁₀	C ₁₁ H ₁₀	Varies
Molecular Weight	184.28 g/mol [7]	200.28 g/mol [11]	128.17 g/mol	142.20 g/mol	142.20 g/mol	Varies
Appearance	-	White to Off-White Solid[11]	White crystalline solid[10]	-	-	Varies
Boiling Point	-	147-150 °C (at 4 Torr) [11]	218 °C	244.6 °C	241.1 °C	High, with low volatility[2][4]
Melting Point	-	35-36 °C[11]	80.26 °C	-30 °C	34-36 °C	Generally low pour points[4]
Water Solubility	Low (LogP ~4.96 for 2-Butoxynaphthalene) [11][12]	Low[8]	Slightly soluble[10]	Low	Low	Hydrophobic[6]
Key Features	-	Sweet, fruity, floral odor[11]	Volatile[10]	-	-	Excellent thermal and oxidative stability, good additive

[solubility](#)^[2][\[13\]](#)^[14]

Biological Activity and Potential Applications

While extensive biological data for **2-Butylnaphthalene** is not readily available, research on other naphthalene derivatives suggests potential for various biological activities, including antimicrobial, antioxidant, and anti-inflammatory effects.^[15]^[16] For instance, some synthetic naphthalene derivatives have demonstrated significant anti-inflammatory properties by inhibiting neutrophil activation.^[16] Novel phenstatin analogues incorporating a 2-naphthyl moiety have been synthesized and evaluated for their tubulin polymerization inhibiting and cytotoxic activities, suggesting potential anticancer applications.^[17]

The butoxy derivative, 2-Butoxynaphthalene, is utilized in the fragrance industry and is being explored in materials science and as a potential intermediate for pharmaceuticals and agrochemicals due to its structural similarities to other bioactive compounds.^[11]^[12]

Toxicological Profile

The toxicology of **2-Butylnaphthalene** has not been extensively studied. However, data from naphthalene and its methylated analogs (1- and 2-methylnaphthalene) provide insights into the potential metabolic pathways and toxicological effects.

Naphthalene is metabolized by cytochrome P450 (CYP) enzymes to form naphthalene-1,2-oxide, an electrophilic intermediate.^[18] This intermediate can undergo several metabolic pathways, including conjugation with glutathione, hydration to form dihydrodiols, or spontaneous rearrangement to naphthols.^[18] The formation of reactive metabolites, such as quinones, is associated with naphthalene's toxicity, which includes hemolytic anemia and damage to the respiratory tract.^[10]^[18]^[19]

Studies on alkylated naphthalenes suggest that the presence and nature of the alkyl substituent can significantly influence the metabolic pathway. Alkyl substitution tends to shift the metabolism towards oxidation of the alkyl side chain, potentially reducing the formation of toxic metabolites from the aromatic ring.^[20]^[21] For instance, in vitro studies with rat and human liver microsomes showed that for 1- and 2-ethylnaphthalene, alkyl side-chain oxidation was

avored over aromatic oxidation.[20] Longer alkyl chains (C6 or more) appear to hinder overall metabolism.[20]

Human nasal tissues may be particularly susceptible to naphthalene toxicity.[18] Chronic exposure to naphthalene in animal studies has been linked to inflammation and lesions in the respiratory tract.[22][23]

Table 2: Summary of Toxicological Data for Naphthalene and Methylated Naphthalenes

Compound	Route of Exposure	Key Toxicological Endpoints	Species	Reference
Naphthalene	Inhalation, Oral, Dermal	Hemolytic anemia, cataracts, respiratory tract toxicity (nasal and lung lesions).[10][18][19][22]	Human, Rat, Mouse	[10][18][19][22]
1-Methylnaphthalene	Inhalation, Oral	Systemic effects, potential lung toxicity.[18]	Rat, Guinea Pig	[18]
2-Methylnaphthalene	Inhalation, Oral, Dermal	Rapidly absorbed; pulmonary toxicity observed in mice after chronic oral and dermal exposure.[18][24]	Rat, Mouse	[18][24]

Experimental Protocols

Detailed experimental protocols are crucial for the objective comparison of the biological activities and toxicities of these compounds. Below are representative methodologies for key experiments.

Protocol 1: In Vitro Cytotoxicity Assay (MTT Assay)

- **Cell Culture:** Plate human cell lines (e.g., HepG2 for liver toxicity, A549 for lung toxicity) in 96-well plates at a density of 1×10^4 cells/well and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of the test compounds (e.g., **2-Butylnaphthalene**, Naphthalene) in the cell culture medium. Replace the existing medium with the medium containing the test compounds and incubate for 24 or 48 hours.
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the MTT solution and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).

Protocol 2: In Vitro Metabolism Study using Liver Microsomes

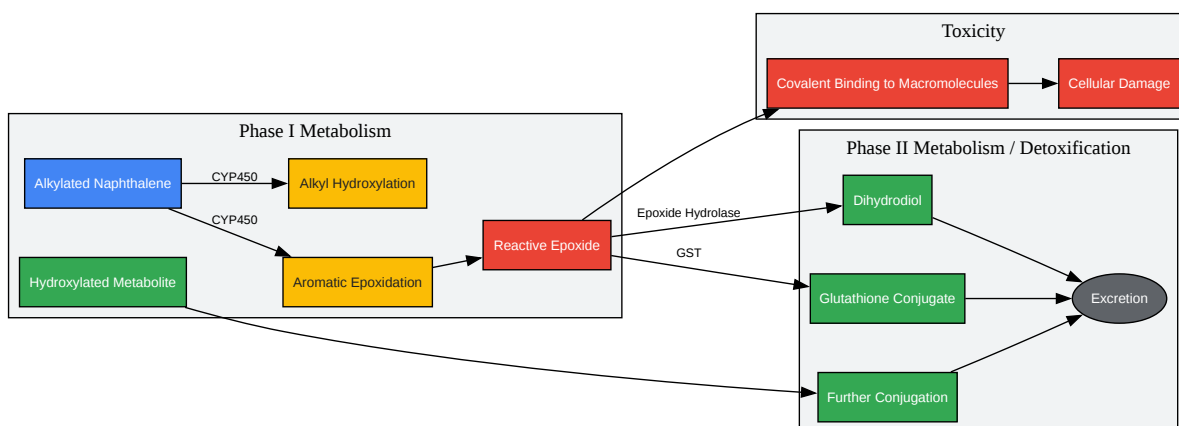
- **Incubation Mixture:** Prepare an incubation mixture containing liver microsomes (human or rat), NADPH-generating system (e.g., G6P, G6PD, NADP⁺), and the test compound in a phosphate buffer.
- **Reaction Initiation:** Pre-warm the mixture at 37°C and initiate the reaction by adding the test compound.
- **Time Points:** Take aliquots at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- **Reaction Termination:** Stop the reaction by adding a cold organic solvent (e.g., acetonitrile).

- **Sample Preparation:** Centrifuge the samples to pellet the protein and collect the supernatant.
- **LC-MS/MS Analysis:** Analyze the supernatant using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system to identify and quantify the parent compound and its metabolites.
- **Data Analysis:** Determine the rate of metabolism and identify the major metabolic pathways.

Visualizations

Signaling and Metabolic Pathways

The metabolic fate of alkylated naphthalenes is a critical determinant of their biological activity and toxicity. The following diagram illustrates a generalized metabolic pathway.

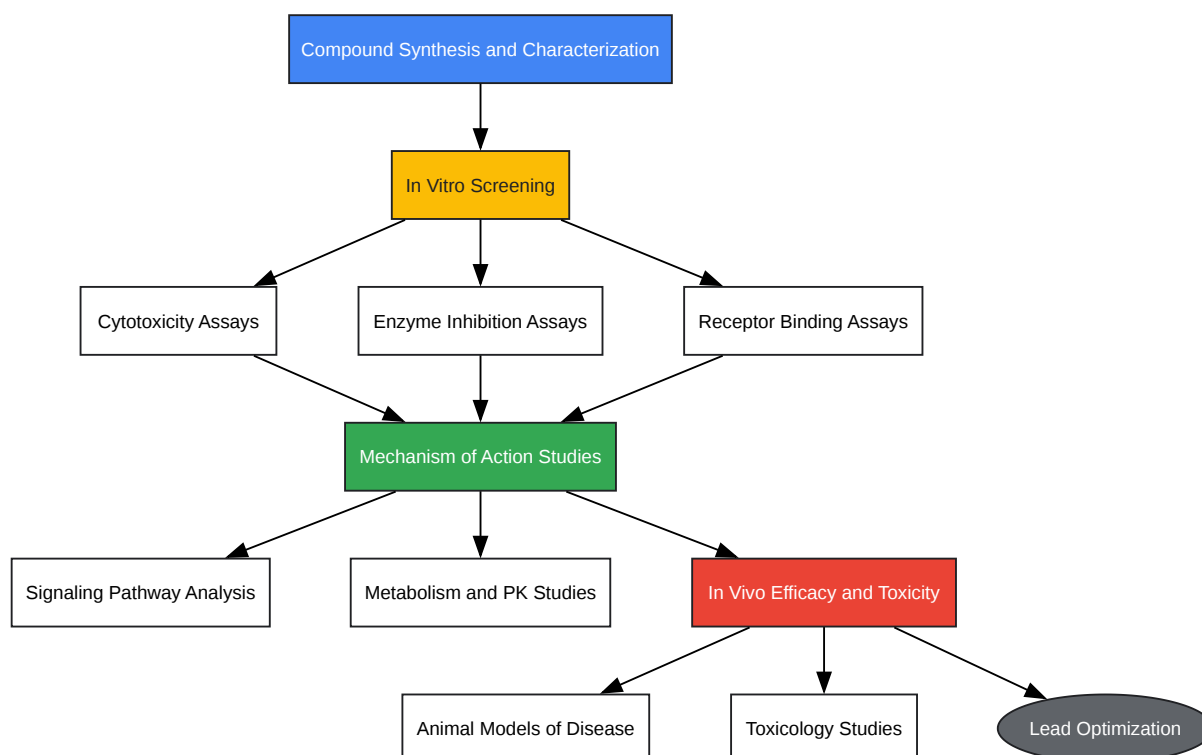


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Caption: Generalized metabolic pathway of alkylated naphthalenes.

Experimental Workflow

The following diagram outlines a typical workflow for evaluating the biological activity of a novel naphthalene derivative.



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Caption: Workflow for biological evaluation of naphthalene derivatives.

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